

An In-depth Technical Guide to Perfluorotributylamine (CAS 311-89-7)

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Compound of Interest

Compound Name: Perfluorotributylamine

Cat. No.: B110022

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Perfluorotributylamine (PFTBA), identified by CAS number 311-89-7, is a fully fluorinated tertiary amine. Its chemical structure, in which all hydrogen atoms in tributylamine are replaced by fluorine atoms, imparts remarkable chemical inertness, thermal stability, and a high capacity for dissolving gases. These properties have led to its use in a variety of specialized industrial and research applications, most notably as a calibration compound in mass spectrometry and as a component in the development of artificial blood substitutes. This guide provides a comprehensive overview of the properties, uses, and relevant experimental methodologies associated with **Perfluorotributylamine**.

Chemical and Physical Properties

The unique physicochemical properties of **Perfluorotributylamine** are central to its applications. The substitution of hydrogen with fluorine atoms leads to a molecule with high density, low surface tension, and poor intermolecular attractions, resulting in a low boiling point for its molecular weight.

Property	Value
Molecular Formula	C ₁₂ F ₂₇ N
Molecular Weight	671.09 g/mol
Appearance	Colorless liquid
Boiling Point	178 °C
Melting Point	-52 °C
Density	1.883 g/mL at 25 °C
Vapor Pressure	1.3 mmHg at 25 °C
Solubility	Insoluble in water; soluble in some fluorinated solvents.
Refractive Index	n _{20/D} 1.3

Primary Applications and Uses

Perfluorotributylamine's distinct properties make it suitable for a range of specialized applications:

Application	Description
Mass Spectrometry Calibrant	Due to its predictable fragmentation pattern upon electron ionization, PFTBA is widely used to calibrate the mass axis of mass spectrometers. It provides a series of well-defined peaks over a broad mass range.
Artificial Blood Substitutes	PFTBA can dissolve large volumes of oxygen and carbon dioxide, making it a candidate for use in perfluorocarbon-based artificial blood substitutes. It is a key component in Fluosol, an early artificial blood product.
Electronic Cooling and Testing	Its high thermal stability and dielectric properties make it an effective heat transfer fluid for cooling electronic components, such as in vapor phase soldering and liquid burn-in testing. It also serves as an indicator fluid for leak testing.
Solvent	PFTBA is used as a solvent for specialized applications, such as for computer disc drive lubrication.
Refrigerant Component	It is used as an ingredient in some refrigerant formulations.

Experimental Protocols

Mass Spectrometry Calibration

Perfluorotributylamine is a standard for tuning and calibrating mass spectrometers, particularly in electron ionization (EI) mode.

Objective: To calibrate the mass-to-charge ratio (m/z) axis of a mass spectrometer to ensure accurate mass assignments.

Materials:

- Mass spectrometer with an electron ionization source

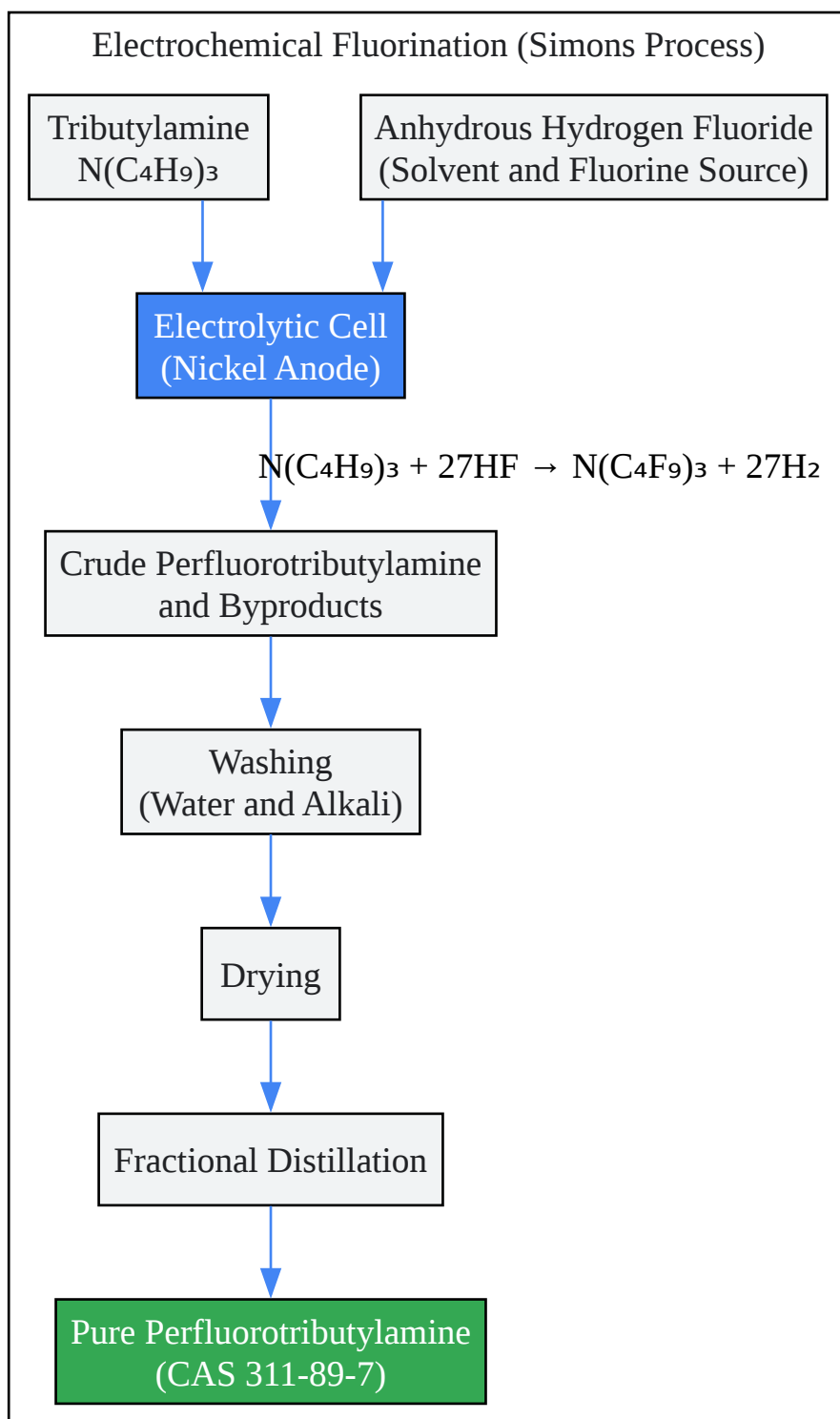
- **Perfluorotributylamine** (PFTBA) standard solution
- Gas chromatograph (for GC-MS applications) or a direct insertion probe

Procedure:

- Introduce a small amount of PFTBA into the ion source of the mass spectrometer. This can be done via a heated direct insertion probe or by injection into a GC-MS system.
- Acquire a mass spectrum of PFTBA in EI mode.
- Identify the characteristic fragment ions of PFTBA in the resulting spectrum. Key calibrant ions and their nominal m/z values include:
 - 69 (CF_3^+)
 - 131 (C_3F_5^+)
 - 219 (C_4F_9^+)
 - 264 ($\text{C}_5\text{F}_{10}\text{N}^+$)
 - 414 ($\text{C}_8\text{F}_{16}\text{N}^+$)
 - 502 ($\text{C}_9\text{F}_{20}\text{N}^+$)
- Use the known, precise masses of these fragments to create a calibration curve that correlates the measured signal to the actual m/z value across the desired mass range.
- Apply this calibration to all subsequent sample analyses to ensure high mass accuracy.

Synthesis of Perfluorotributylamine

The industrial synthesis of **Perfluorotributylamine** is primarily achieved through the Simons process of electrochemical fluorination.

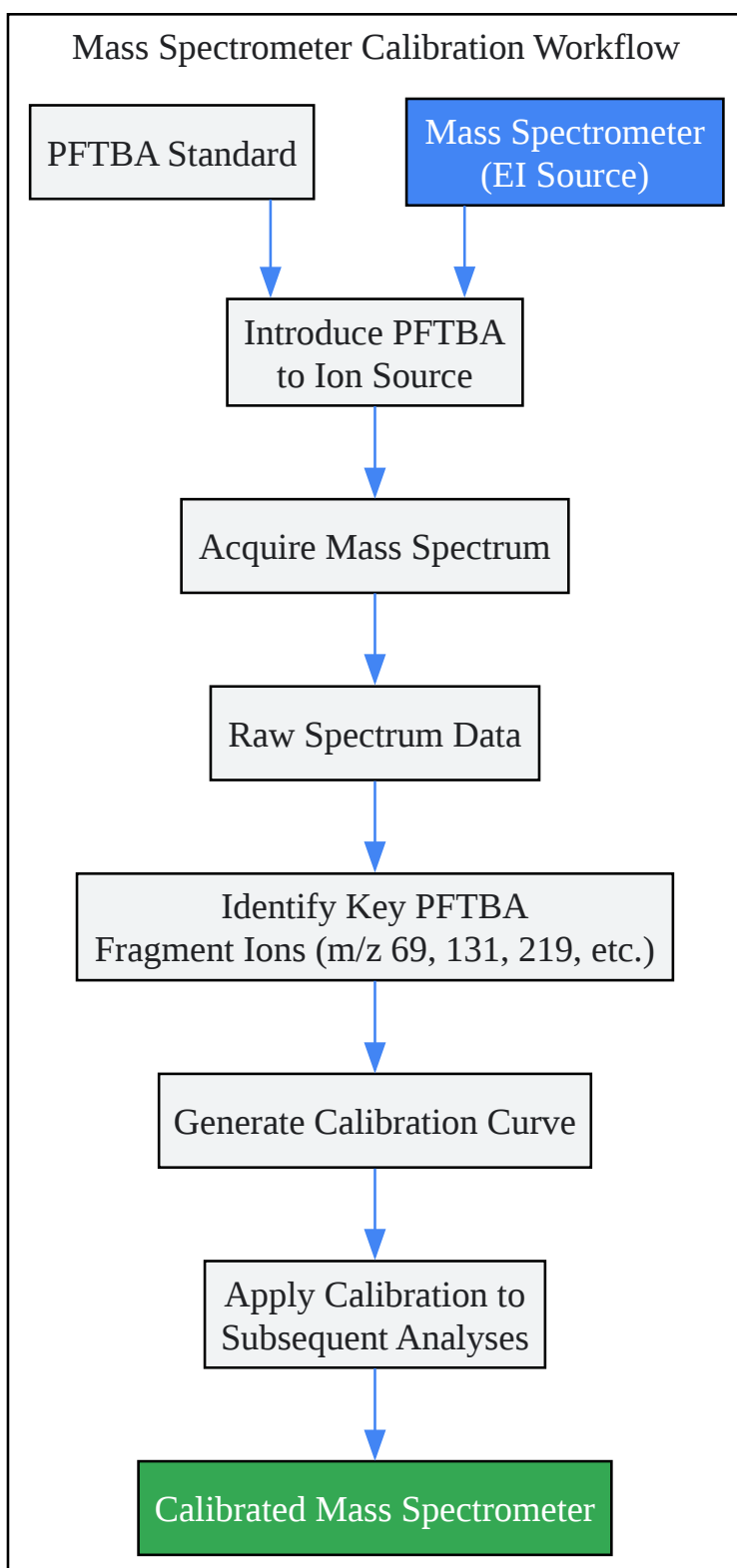


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Industrial Synthesis of **Perfluorotributylamine**

Workflow for Mass Spectrometry Calibration

The following diagram illustrates the general workflow for using **Perfluorotributylamine** to calibrate a mass spectrometer.



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